

Synonyms and alternative names for Tricyclodecenyl propionate

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Compound of Interest

Compound Name: Tricyclodecenyl propionate

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An In-depth Technical Guide to Tricyclodecenyl Propionate

This technical guide provides a comprehensive overview of **Tricyclodecenyl propionate**, a significant aroma chemical utilized extensively in the fragrance and cosmetic industries. Aimed at researchers, scientists, and professionals in drug development and chemical manufacturing, this document details the compound's various names, chemical and physical properties, experimental protocols for its synthesis and analysis, and its primary applications.

Synonyms and Alternative Names

Tricyclodecenyl propionate is known by a multitude of synonyms and trade names across different industries and suppliers. This extensive list of alternative names is crucial for researchers and professionals to identify the compound accurately in various contexts, from scientific literature to commercial product formulations.

Category	Name
IUPAC Name	8-Tricyclo[5.2.1.0 ^{2,6}]dec-3-enyl propanoate
Systematic Name	3a,4,5,6,7,7a-Hexahydro-1H-4,7-methanoinden-6-yl propionate
CAS Registry Number	17511-60-3
EINECS Number	241-514-7
Common Synonyms	Cyclaprop, Florocyclene, Greenyl propionate, Herbal propionate, Verdyl propionate
Trade Names	Cycloverdol propionate, Cycloverdyl propionate, Erica propionate, Flor acetate
Other Chemical Names	4,7-Methano-1H-inden-6-ol, 3a,4,5,6,7,7a-hexahydro-, propanoate; Hexahydro-4,7-methanoinden-5(or 6)-yl propionate; Tricyclo(5.2.1.0 ^{2,6})dec-3-en-8-yl propionate

Quantitative Data

The physical and chemical properties of **Tricyclodecenyl propionate** are summarized in the table below. These properties are essential for its application in various formulations and for ensuring its quality and stability.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1]
Molecular Weight	206.28 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fruity, herbal, with woody and floral notes	[2]
Density	1.048 - 1.056 g/cm ³ at 20°C	[1]
Boiling Point	242 - 244 °C	[1]
Flash Point	> 100 °C	[1]
Refractive Index	1.490 - 1.494 at 20°C	[1]
Purity (by GC)	≥ 98%	[1]
CAS Number	17511-60-3	[1]

Experimental Protocols

Synthesis of Tricyclodecenyl Propionate

A common industrial method for the synthesis of **Tricyclodecenyl propionate** involves the acid-catalyzed addition of propionic acid to dicyclopentadiene (DCPD).[3] While specific laboratory-scale procedures can vary, the following protocol outlines the general steps based on patent literature.

Materials:

- Dicyclopentadiene (DCPD)
- Propionic acid
- Acid catalyst (e.g., triflic acid)
- Sodium hydroxide solution (for neutralization and purification)

- Anhydrous sodium sulfate (for drying)
- Standard laboratory glassware for reflux, distillation, and extraction.

Procedure:

- A mixture of propionic acid and a catalytic amount of triflic acid is prepared in a reaction flask equipped with a stirrer, condenser, and dropping funnel.
- The mixture is heated to a reaction temperature of 110-120°C.
- Dicyclopentadiene is added dropwise to the heated mixture over a period of several hours.
- After the addition is complete, the reaction mixture is stirred for an additional 1-2 hours at the same temperature to ensure the reaction goes to completion.
- The crude reaction mixture is then cooled to room temperature.
- For purification, the excess propionic acid is first removed by distillation under reduced pressure.
- The remaining crude product is then washed with a dilute sodium hydroxide solution to neutralize the acid catalyst, followed by washing with water until neutral.
- The organic layer is separated and dried over anhydrous sodium sulfate.
- The final product, **Tricyclodecenyl propionate**, is obtained by fractional distillation under vacuum to achieve high purity.^[3]

Quality Control Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is the standard analytical technique for the quality control of fragrance ingredients like **Tricyclodecenyl propionate**.^{[4][5]} This method allows for the separation, identification, and quantification of the main component and any impurities.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)
- Autosampler

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: Increase to 280 °C at a rate of 10 °C/min
 - Final hold: 5 minutes at 280 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 40-400

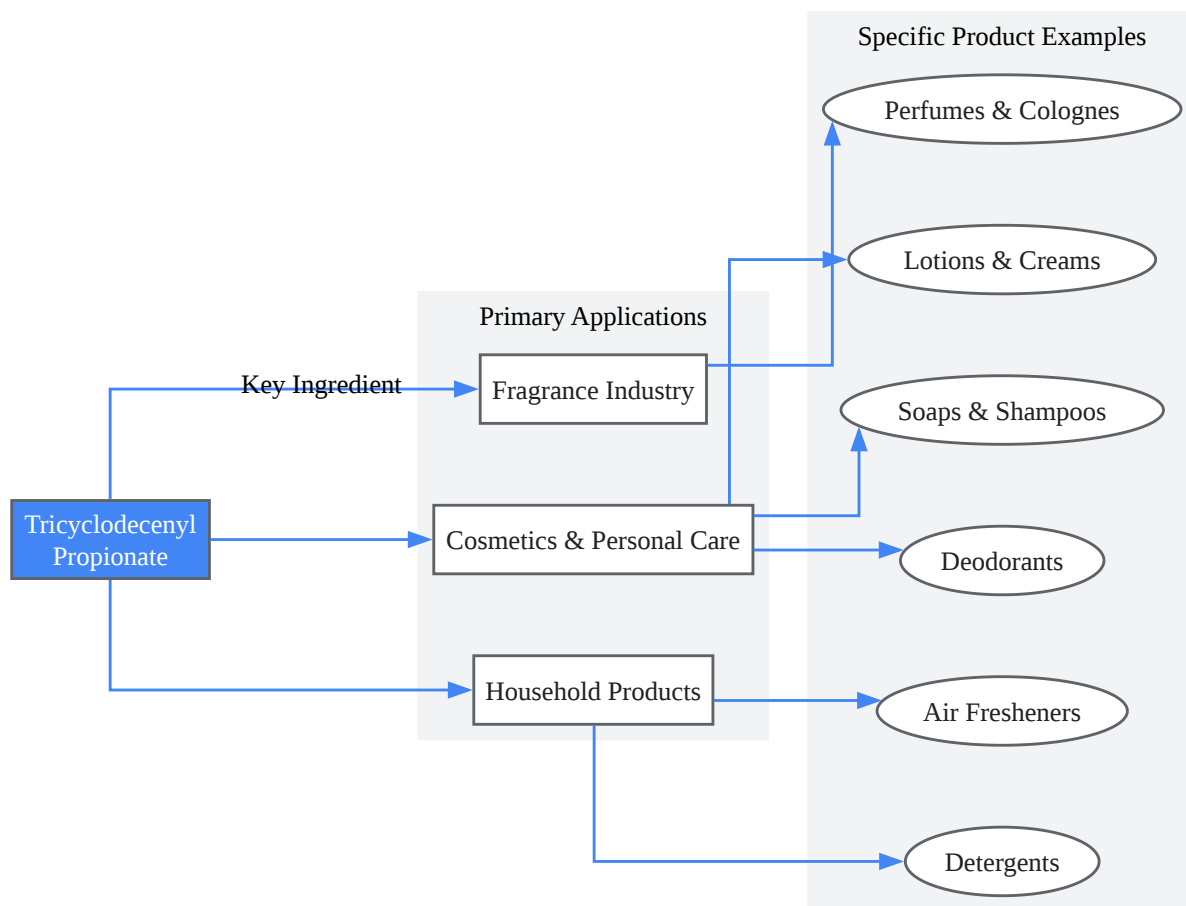
Procedure:

- Sample Preparation: Prepare a dilute solution of the **Tricyclodecenyl propionate** sample in a suitable solvent (e.g., 1% in ethanol or hexane).
- Injection: Inject 1 µL of the prepared sample into the GC-MS system.
- Data Acquisition: Acquire the data according to the specified GC-MS parameters.

- Data Analysis:
 - Identify the main peak corresponding to **Tricyclodecenyl propionate** by comparing its mass spectrum with a reference library (e.g., NIST, Wiley).
 - Determine the purity of the sample by calculating the peak area percentage of the main component relative to the total peak area.
 - Identify and quantify any impurities present in the sample.

Applications and Logical Relationships

Tricyclodecenyl propionate is a versatile fragrance ingredient with a wide range of applications, primarily in consumer products.^{[1][6]} Its pleasant and long-lasting aroma makes it a valuable component in the perfumer's palette.



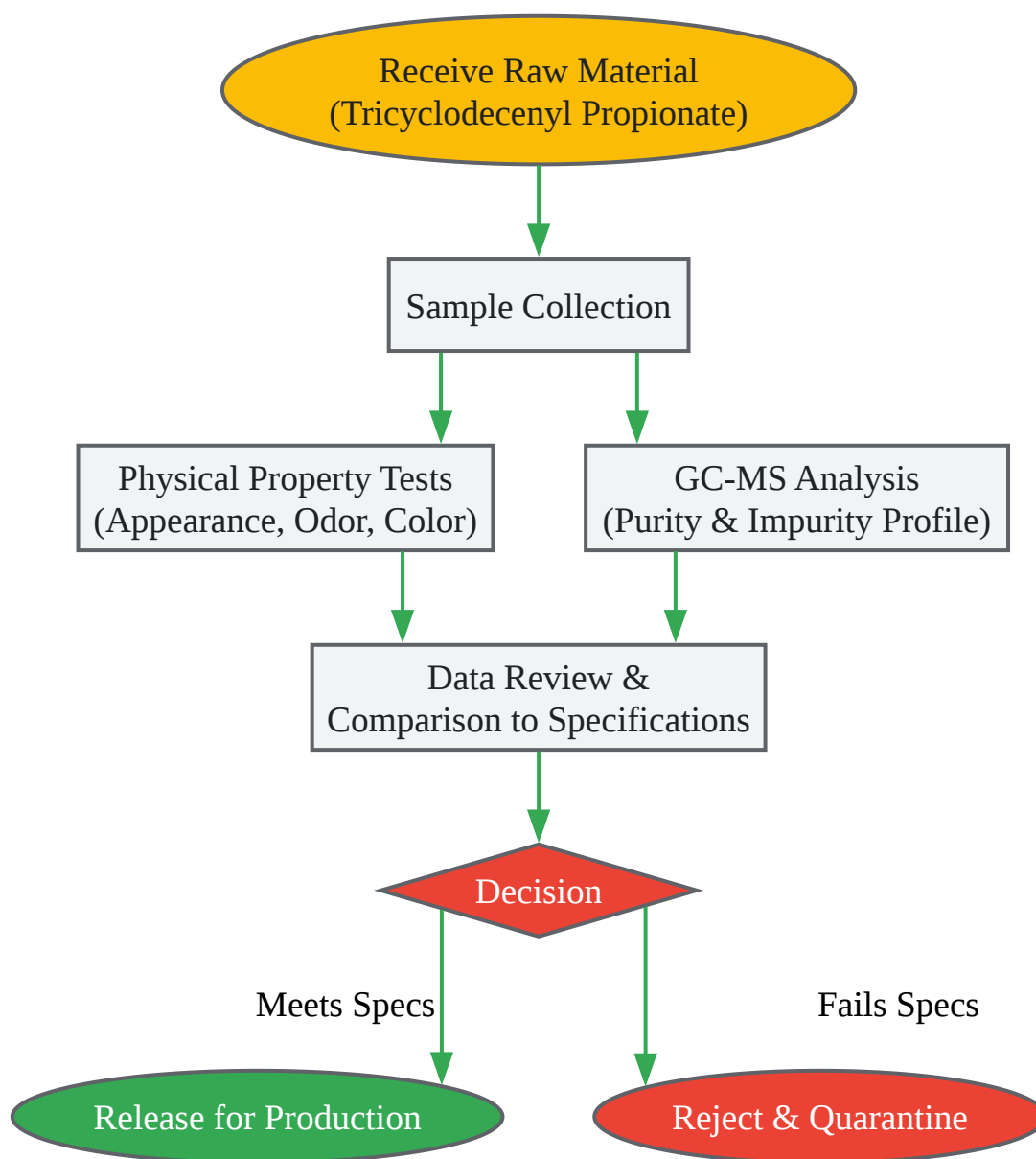
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Caption: Applications of **Tricyclodecenyl Propionate**.

The diagram above illustrates the logical relationship between **Tricyclodecenyl propionate** and its primary applications in the fragrance, cosmetics, and household product industries, along with specific product examples.^{[1][2][7]}

Experimental Workflow: Quality Control

The quality control of **Tricyclodecenyl propionate** is a critical step to ensure its suitability for use in consumer products. The following diagram outlines a typical experimental workflow for its quality assessment.



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